

Essential Safety and Operational Guide for 3,5-Di-tert-butylbenzaldehyde

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Compound of Interest

Compound Name: 3,5-Di-tert-butylbenzaldehyde

Cat. No.: B094254

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety and logistical information for the handling and disposal of **3,5-Di-tert-butylbenzaldehyde** (CAS No. 17610-00-3). Adherence to these procedures is critical for ensuring personnel safety and regulatory compliance in a laboratory setting.

Hazard Identification and Personal Protective Equipment (PPE)

While some suppliers may classify **3,5-Di-tert-butylbenzaldehyde** as non-hazardous, a comprehensive review of available safety data indicates that it should be handled as a hazardous substance. The Globally Harmonized System (GHS) classification from multiple sources indicates that this compound causes skin irritation, serious eye irritation, and may cause respiratory irritation.^{[1][2]}

Table 1: Hazard Classification for **3,5-Di-tert-butylbenzaldehyde**

Hazard Class	GHS Category	Hazard Statement
Skin Irritation	Category 2	H315: Causes skin irritation[1] [2]
Eye Irritation	Category 2	H319: Causes serious eye irritation[1][2]
Specific Target Organ Toxicity - Single Exposure	Category 3	H335: May cause respiratory irritation[1][2]

To mitigate these risks, the following personal protective equipment is mandatory when handling **3,5-Di-tert-butylbenzaldehyde**.

Table 2: Recommended Personal Protective Equipment (PPE)

Protection Type	Recommended Equipment	Specifications and Rationale
Eye and Face Protection	Chemical safety goggles or a full-face shield.	Must conform to EN166 or ANSI Z87.1 standards to protect against dust particles and potential splashes.
Hand Protection	Chemical-resistant gloves (Nitrile or Butyl rubber).	Nitrile gloves offer good resistance to a range of chemicals and are a common choice for laboratory work. ^[3] For prolonged contact or handling larger quantities, Butyl rubber gloves provide excellent protection against aldehydes. ^[4] A minimum thickness of 0.3 mm is recommended, but always consult the glove manufacturer's specific permeation data. ^[4]
Body Protection	Laboratory coat.	To prevent skin contact with the chemical.
Respiratory Protection	NIOSH-approved respirator with organic vapor (OV) cartridges and P95 or P100 particulate filters.	Required when handling the solid outside of a certified chemical fume hood, or when dust generation is likely. ^[5] ^[6] ^[7] ^[8] The organic vapor cartridge addresses the aldehyde functional group, while the particulate filter protects against inhalation of the solid powder.

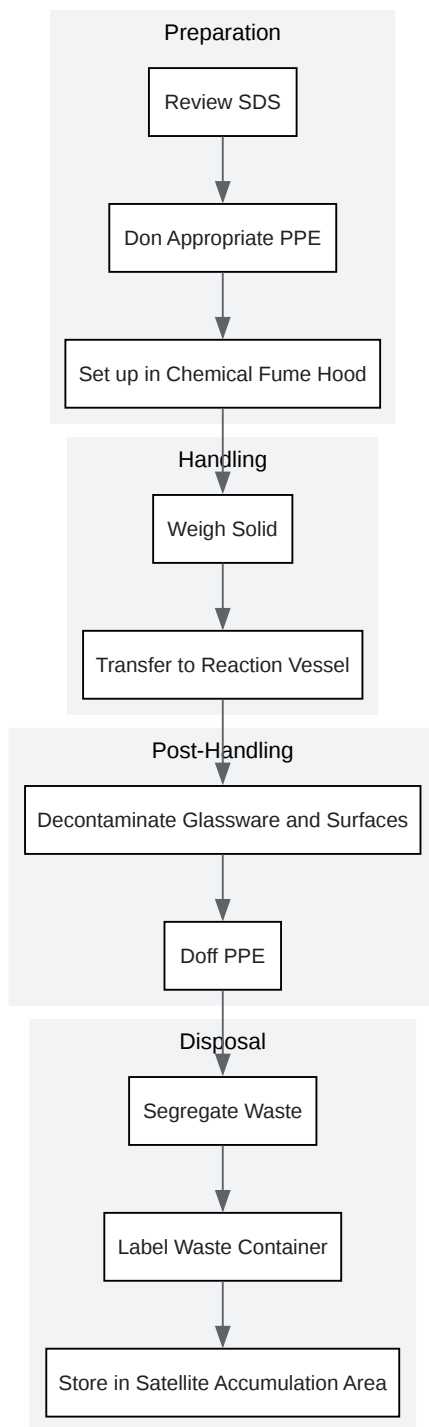
Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for safety and environmental protection.

Experimental Workflow

The following diagram outlines the standard operating procedure for handling **3,5-Di-tert-butylbenzaldehyde** in a laboratory setting.

Safe Handling Workflow for 3,5-Di-tert-butylbenzaldehyde



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Caption: A step-by-step workflow for the safe handling of **3,5-Di-tert-butylbenzaldehyde**.

Step-by-Step Disposal Plan

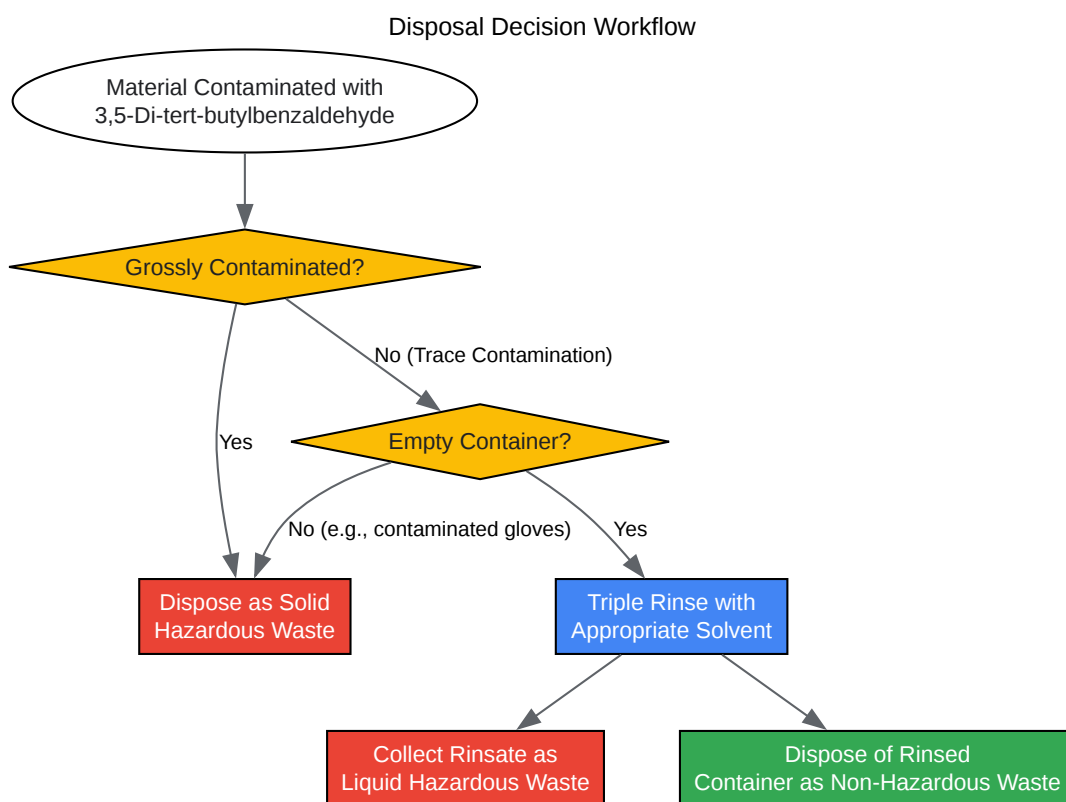
Proper disposal of **3,5-Di-tert-butylbenzaldehyde** and its contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Identification and Segregation:
 - Unused **3,5-Di-tert-butylbenzaldehyde** and any grossly contaminated materials (e.g., spill cleanup debris) should be disposed of as hazardous chemical waste.
 - Segregate this solid organic waste from other waste streams such as halogenated solvents, acids, and bases to prevent incompatible chemical reactions.[\[9\]](#)[\[10\]](#)[\[11\]](#)
- Container Selection and Labeling:
 - Use a dedicated, leak-proof, and chemically compatible container for solid chemical waste.[\[12\]](#)[\[13\]](#) Wide-mouth plastic or glass containers with screw-top lids are suitable.
 - The container must be clearly labeled as "Hazardous Waste".[\[14\]](#)
 - The label must include:
 - The full chemical name: "**3,5-Di-tert-butylbenzaldehyde**".
 - The date when waste was first added to the container (accumulation start date).[\[14\]](#)
 - The specific hazards: "Irritant".
 - The name and contact information of the generating laboratory or researcher.
- Temporary Storage (Satellite Accumulation Area):
 - Store the sealed and labeled waste container in a designated Satellite Accumulation Area (SAA) within the laboratory.[\[9\]](#)[\[14\]](#)
 - The SAA should be located at or near the point of generation and away from general laboratory traffic.

- Ensure secondary containment is in place to contain any potential leaks or spills.
- Final Disposal:
 - Once the container is full or has been in accumulation for the maximum allowed time (typically 90 days, but check institutional and local regulations), arrange for its collection by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.^[14]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the disposal of materials contaminated with **3,5-Di-tert-butylbenzaldehyde**.



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